

Essential Safety and Operational Guidance for 1,3,7-Trihydroxy-2-prenylxanthone

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Compound of Interest

Compound Name: 1,3,7-Trihydroxy-2-prenylxanthone

Cat. No.: B15580461

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Disclaimer: No specific Safety Data Sheet (SDS) for **1,3,7-Trihydroxy-2-prenylxanthone** is publicly available. The following guidance is based on the general properties of xanthone compounds and related polyphenols. A comprehensive, compound-specific risk assessment should be conducted by qualified personnel before handling.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **1,3,7-Trihydroxy-2-prenylxanthone**. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **1,3,7-Trihydroxy-2-prenylxanthone** is not available, it should be handled as a potentially hazardous substance. The parent compound, xanthone, and its derivatives are generally considered to have low acute toxicity but may cause skin and eye irritation. Some individuals may be predisposed to skin sensitization.

Quantitative Data Summary

Parameter	Value	Source/Comment
Molecular Formula	C ₁₈ H ₁₆ O ₅	-
Molecular Weight	312.32 g/mol	-
Physical State	Solid (Assumed)	Based on similar compounds
Occupational Exposure Limits	Not Established	No specific OEL found for this compound or the xanthone class.

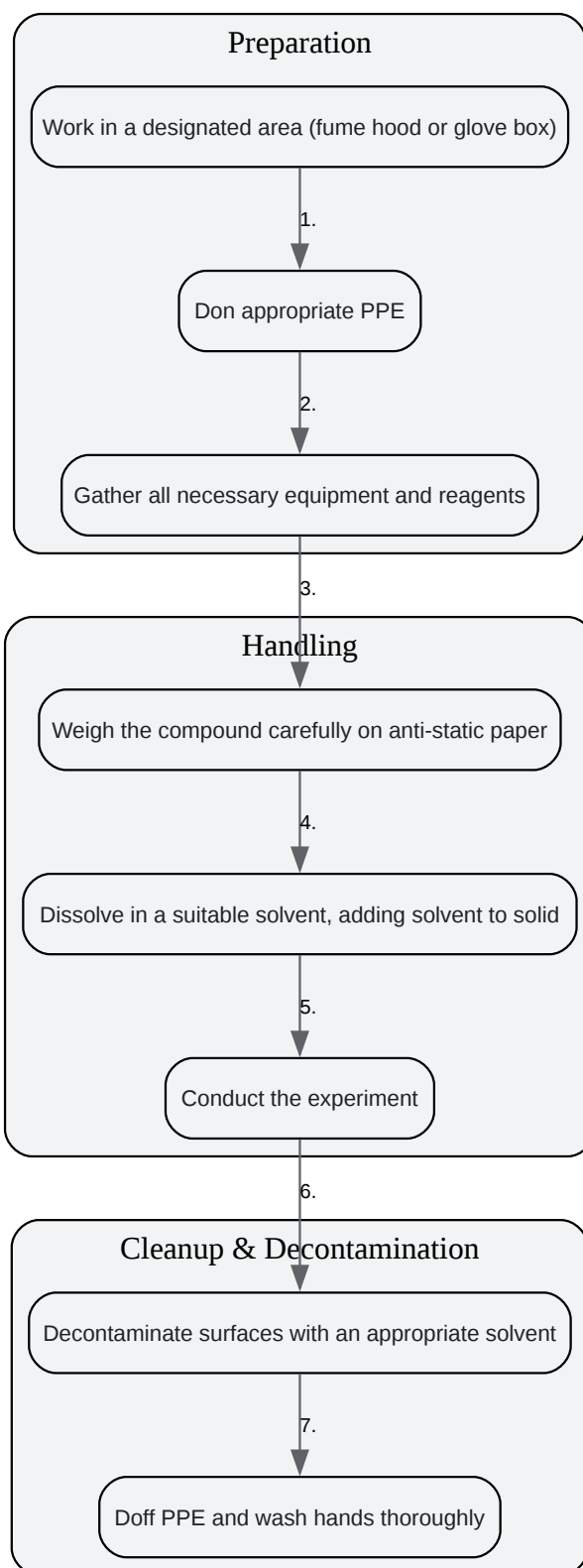
Recommended Personal Protective Equipment (PPE)

Body Area	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for tears or punctures before each use. Practice proper glove removal techniques to prevent skin contact.
Eyes/Face	Safety glasses with side shields or chemical splash goggles. A face shield is recommended when there is a significant risk of splashing.	Eye protection is mandatory to prevent contact with dust particles or splashes.
Body	Laboratory coat	A fully buttoned lab coat is required to protect skin and clothing.
Respiratory	NIOSH-approved respirator	Required when handling the powder outside of a certified chemical fume hood or glove box to prevent inhalation of dust particles. The type of respirator should be determined by a risk assessment.

Operational Plan: Safe Handling Procedures

A systematic approach to handling **1,3,7-Trihydroxy-2-prenylxanthone** is critical to minimize exposure risk.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **1,3,7-Trihydroxy-2-prenylxanthone**.

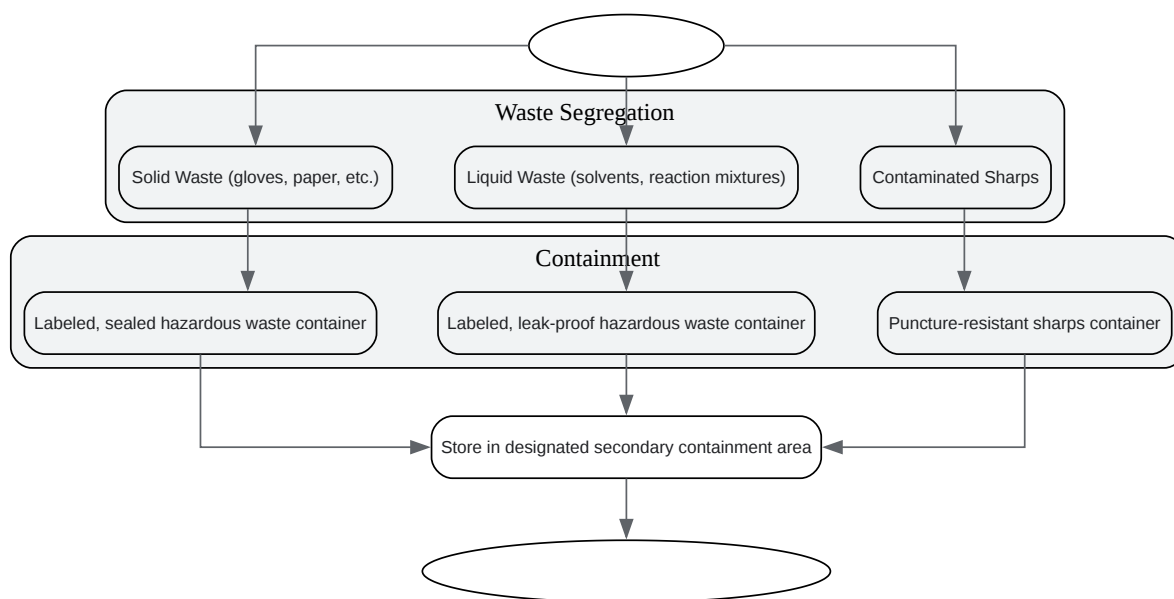
Step-by-Step Experimental Protocol:

- Preparation:
 - Designate a specific work area, such as a chemical fume hood or a glove box, to minimize inhalation exposure.
 - Before handling the compound, don all required PPE as outlined in the table above.
 - Assemble all necessary equipment (e.g., glassware, stir plates, solvents) to avoid leaving the designated area during the procedure.
- Handling:
 - When weighing the solid compound, use anti-static weighing paper or a container to prevent dispersal of the powder.
 - If preparing a solution, slowly add the solvent to the solid **1,3,7-Trihydroxy-2-prenylxanthone** to prevent splashing.
 - Handle all solutions containing the compound with the same level of care as the solid form.
- Cleanup and Decontamination:
 - After completing the experimental work, decontaminate all surfaces with an appropriate solvent (e.g., 70% ethanol), followed by a mild detergent and water.
 - Carefully remove and dispose of PPE as described in the disposal plan.
 - Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal of **1,3,7-Trihydroxy-2-prenylxanthone** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance. Treat all waste as hazardous unless determined otherwise by a qualified environmental health and safety (EHS) professional.

Disposal Workflow



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